

N-Nitrosodiethanolamine-d8 safety data sheet (SDS) information

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Compound of Interest

Compound Name: **N-Nitrosodiethanolamine-d8**

Cat. No.: **B563865**

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An In-depth Technical Guide to the Safety of **N-Nitrosodiethanolamine-d8**

This technical guide provides a comprehensive overview of the safety data for **N-Nitrosodiethanolamine-d8** (NDELA-d8), a deuterated analogue of the potent carcinogen N-Nitrosodiethanolamine (NDELA). This document is intended for researchers, scientists, and drug development professionals who handle this compound. It consolidates information from Safety Data Sheets (SDS), toxicological studies, and analytical methodologies to ensure safe handling and informed use.

Chemical and Physical Properties

N-Nitrosodiethanolamine-d8 is a stable, isotopically labeled form of NDELA, primarily used as an internal standard in analytical chemistry for the accurate quantification of NDELA in various matrices.[\[1\]](#)

Property	Value	Reference(s)
Chemical Name	N-Nitrosobis(2-hydroxyethyl)-d8-amine	[2]
Synonyms	Diethanolnitrosamine-d8, N,N-Diethanolnitrosamine-d8, NDELA-d8	[3]
CAS Number	1173019-53-8	[3]
Molecular Formula	C ₄ H ₂ D ₈ N ₂ O ₃	[2]
Molecular Weight	142.18 g/mol	[3]
Appearance	Yellow to dark brown, very viscous liquid	[4] [5]
Solubility	Miscible with water; soluble in polar solvents	[6] [7]

Hazard Identification and GHS Classification

NDELA-d8 is classified as a hazardous substance. The primary concern is its suspected carcinogenicity, based on the known carcinogenic properties of its non-deuterated counterpart, NDELA.[\[2\]](#)[\[7\]](#)

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351: Suspected of causing cancer

Signal Word: Warning[\[2\]](#)

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)
- P318: IF exposed or concerned, get medical advice.[\[2\]](#)

Toxicological Information

The toxicological profile of NDELA-d8 is extrapolated from data on NDELA. NDELA is a potent liver and nasal cavity carcinogen in several rodent species.[\[3\]](#) It is reasonably anticipated to be a human carcinogen.[\[5\]](#)[\[7\]](#)

Carcinogenicity

Studies on NDELA have demonstrated its carcinogenicity in animal models.

Species	Route of Administration	Target Organs for Tumors	Reference(s)
Rat	Drinking Water	Liver (hepatocellular carcinomas), Kidney (renal adenomas)	[7]
Hamster	Subcutaneous	Nasal cavity (adenocarcinomas), Trachea (papillary tumors), Liver (hepatocellular adenomas), Injection site (fibrosarcomas)	[7]

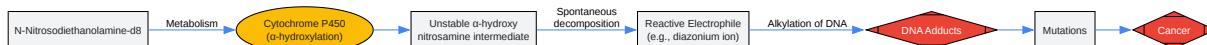
Genotoxicity

The genotoxicity of NDELA has been evaluated in various assays with some conflicting results. It has tested negative in some *in vivo* micronucleus and chromosomal aberration assays in mice.[\[8\]](#) However, other studies indicate that it can induce DNA damage.[\[2\]](#)[\[4\]](#) N-nitrosamines, as a class, are known to be genotoxic, and this is a primary concern for NDELA.

Metabolic Activation and Mechanism of Carcinogenicity

The carcinogenicity of NDELA is dependent on its metabolic activation. This process is primarily mediated by cytochrome P450 (CYP) enzymes in the liver.

The proposed metabolic activation pathway involves the hydroxylation of the carbon atom alpha to the nitroso group. This leads to the formation of an unstable intermediate that can ultimately generate a reactive electrophile, which can then form adducts with DNA, leading to mutations and the initiation of cancer.[9][10]



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Metabolic activation pathway of N-Nitrosodiethanolamine.

Experimental Protocols

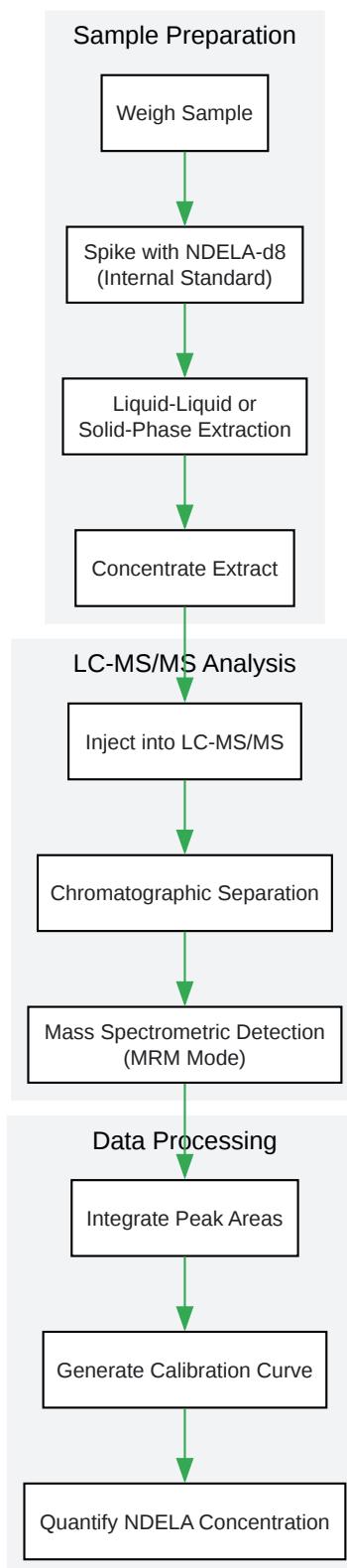
Handling and Storage

Due to its suspected carcinogenicity, **N-Nitrosodiethanolamine-d8** should be handled with extreme caution in a well-ventilated area, preferably in a chemical fume hood.[2]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses with side shields.[2]
- Storage: Store in a cool, dry, and well-ventilated area, away from light and incompatible materials such as strong oxidizing agents.[2] It is sensitive to light, especially ultraviolet light. [6][7]
- Disposal: Dispose of waste as hazardous waste in accordance with local, state, and federal regulations.

Analytical Determination of N-Nitrosodiethanolamine

A common application of NDELA-d8 is as an internal standard for the quantification of NDELA. A general workflow for the analysis of NDELA in a cosmetic matrix using liquid chromatography-tandem mass spectrometry (LC-MS/MS) is outlined below.



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General workflow for the analysis of NDELA.

Detailed Protocol for LC-MS/MS Analysis of NDELA in Shampoo:

- Sample Preparation:
 - Weigh approximately 1.0 g of the shampoo sample.
 - Spike the sample with a known amount of **N-Nitrosodiethanolamine-d8** internal standard solution.
 - Adjust the volume to 10.0 mL with water.
 - Shake for 10 minutes and then centrifuge at 5,000 rpm for 10 minutes.
 - Condition a C18 solid-phase extraction (SPE) column with methanol and then water.
 - Load 2 mL of the supernatant onto the SPE column.
 - Discard the first 1 mL and collect the subsequent 0.5 mL for LC-MS/MS analysis.
- LC-MS/MS Conditions:
 - LC System: Agilent 1290 Infinity LC System or equivalent.
 - Mass Spectrometer: Agilent 6460 Triple Quadrupole LC/MS System with an Agilent Jet Stream source or equivalent.
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - NDELA Transition: m/z 135.1 → 74.1 (quantifier) and 135.1 → 104.0 (qualifier).
 - NDELA-d8 Transition: m/z 143.0 → 111.0.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)

- Skin Contact: Immediately wash the skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[2]
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and nitrogen oxides.[2]
- Conditions to Avoid: Exposure to light and excess heat.

This guide is intended to provide a summary of the available safety and technical information for **N-Nitrosodiethanolamine-d8**. It is not exhaustive and should be used in conjunction with the most current Safety Data Sheet provided by the supplier. All laboratory personnel should be thoroughly trained in the safe handling of hazardous chemicals before working with this compound.

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